

2-Chloro-3-(chloromethyl)thiophene molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-3-(chloromethyl)thiophene

Cat. No.: B022618

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An In-depth Technical Guide on 2-Chloro-3-(chloromethyl)thiophene

This guide provides essential physicochemical data for **2-Chloro-3-(chloromethyl)thiophene**, a key intermediate in various organic synthesis applications, particularly within the pharmaceutical industry. The information is tailored for researchers, scientists, and professionals involved in drug development and chemical synthesis.

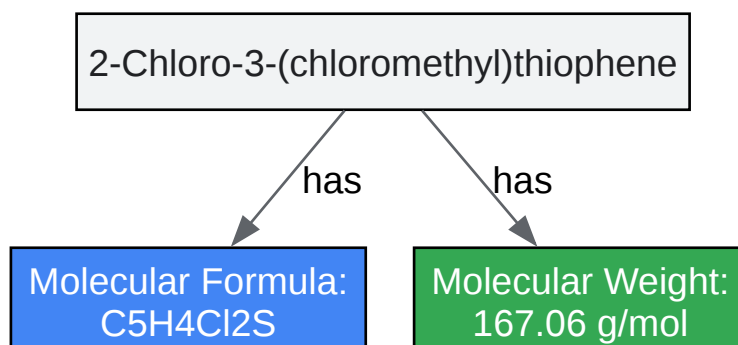
Physicochemical Properties

2-Chloro-3-(chloromethyl)thiophene is a chlorinated thiophene derivative recognized for its role as a building block in the synthesis of bioactive compounds.^[1] Its fundamental chemical properties are summarized below.

Property	Value
Molecular Formula	C5H4Cl2S ^{[1][2][3][4][5]}
Molecular Weight	167.06 g/mol ^{[1][3][4][5][6]}
CAS Number	109459-94-1 ^{[1][2][6]}

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its primary molecular identifiers.



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Caption: Relationship between chemical name and properties.

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